

Toxicological Profile of Citronellyl Isobutyrate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Citronellyl isobutyrate

Cat. No.: B1585542

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Executive Summary

Citronellyl isobutyrate (CAS No. 97-89-2) is a fragrance and flavoring ingredient valued for its fruity, floral aroma. This technical guide provides a comprehensive overview of its toxicological profile, compiled from publicly available data and industry safety assessments. Due to a lack of extensive direct toxicological data for **Citronellyl isobutyrate**, its safety assessment relies heavily on a read-across approach to structurally similar compounds: citronellyl formate and citronellyl butyrate. This guide summarizes the available data on acute toxicity, skin and eye irritation, skin sensitization, genotoxicity, repeated dose toxicity, and reproductive toxicity. Detailed experimental protocols for key toxicological assays are provided, and metabolic pathways are illustrated to provide a complete safety profile. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has concluded that there is "no safety concern at current levels of intake when used as a flavouring agent."

Chemical and Physical Properties

Property	Value
Chemical Name	3,7-Dimethyl-6-octen-1-yl isobutyrate
Synonyms	Isobutyric acid, 3,7-dimethyloct-6-en-1-yl ester
CAS Number	97-89-2
Molecular Formula	C ₁₄ H ₂₆ O ₂
Molecular Weight	226.36 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Fruity, floral, citrus
Boiling Point	253 °C
Flash Point	~108 °C
Solubility	Insoluble in water; soluble in organic solvents

Toxicological Data Summary

The toxicological assessment of **Citronellyl isobutyrate** is primarily based on the read-across approach established by the Research Institute for Fragrance Materials (RIFM). Data from citronellyl formate is used to assess genotoxicity, repeated dose toxicity, and reproductive toxicity, while data from citronellyl butyrate is used for skin sensitization.

Table 1: Acute Toxicity of **Citronellyl Isobutyrate**

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	> 5000 mg/kg	[1]
LD ₅₀	Rabbit	Dermal	> 5000 mg/kg	[1]

Table 2: Irritation and Sensitization

Test	Species	Result	Classification	Reference
Skin Irritation	Causes mild skin irritation	Category 2	[2][3]	
Eye Irritation	Causes eye irritation	Category 2A	[2]	
Skin Sensitization (Read-across from Citronellyl Butyrate)	Mouse (LLNA)	NESIL: 6400 µg/cm ²	Not a sensitizer at tested concentrations	

NESIL: No Expected Sensitization Induction Level

Table 3: Genotoxicity (Read-across from Citronellyl Formate)

Test	System	Result	Conclusion	Reference
Ames Test	S. typhimurium	Negative	Not mutagenic	
In Vitro Micronucleus	Human Lymphocytes	Negative	Not clastogenic or aneugenic	

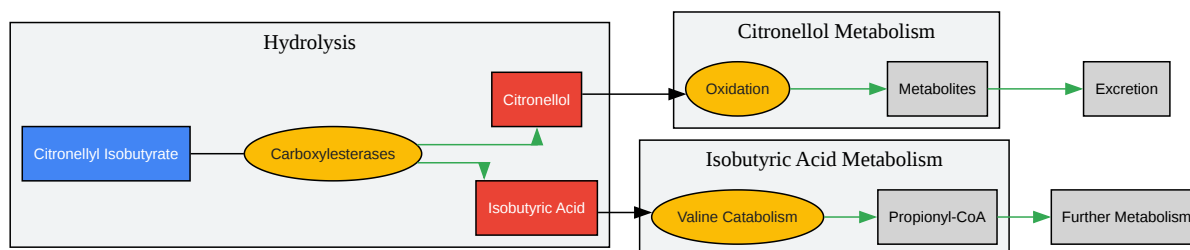
Table 4: Repeated Dose and Reproductive Toxicity (Read-across from Citronellyl Formate)

Test	Species	NOAEL	Study Type	Reference
Repeated Dose Toxicity	Rat	200 mg/kg/day	OECD TG 422	[3]
Reproductive Toxicity	Rat	200 mg/kg/day	OECD TG 422	[3]

NOAEL: No Observed Adverse Effect Level

Metabolic Pathway

Citronellyl isobutyrate, as an ester, is expected to be metabolized in the body through hydrolysis by carboxylesterases into its constituent alcohol (citronellol) and carboxylic acid (isobutyric acid). Both citronellol and isobutyric acid are then further metabolized through known pathways.



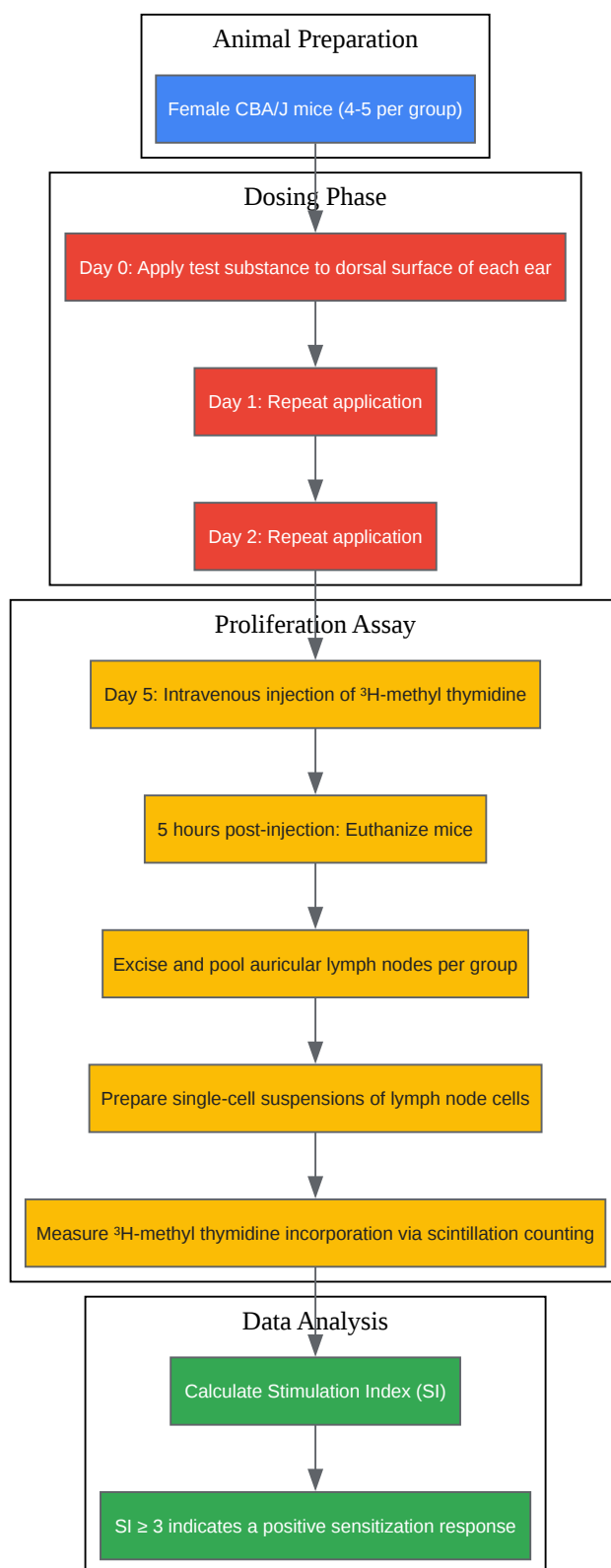
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Caption: Plausible metabolic pathway of **Citronellyl isobutyrate**.

Experimental Protocols

Murine Local Lymph Node Assay (LLNA) for Skin Sensitization

The LLNA is the preferred method for assessing the skin sensitization potential of a substance.

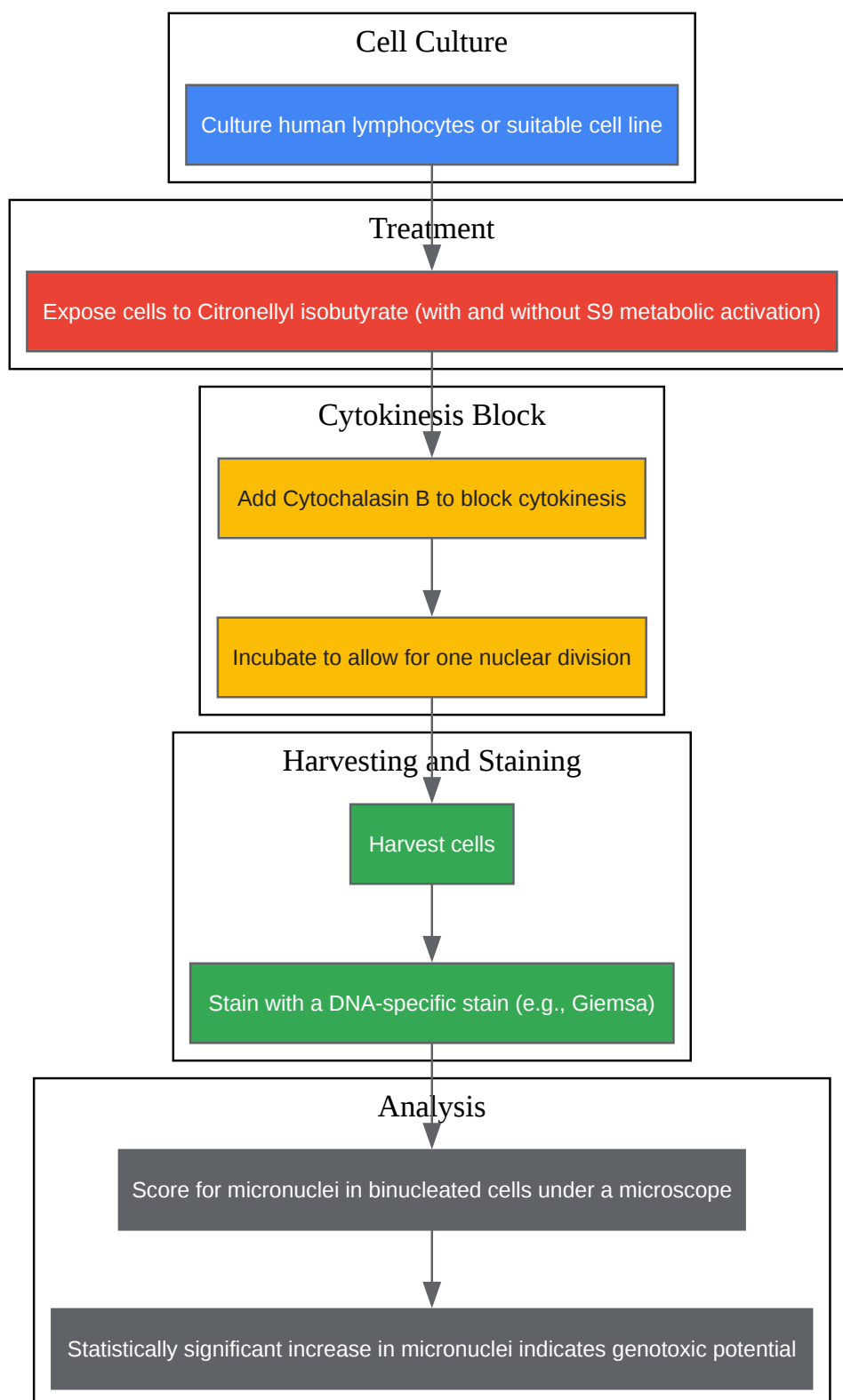


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Caption: Workflow of the Murine Local Lymph Node Assay.

In Vitro Micronucleus Assay for Genotoxicity

This assay is used to detect the potential of a substance to induce chromosomal damage.

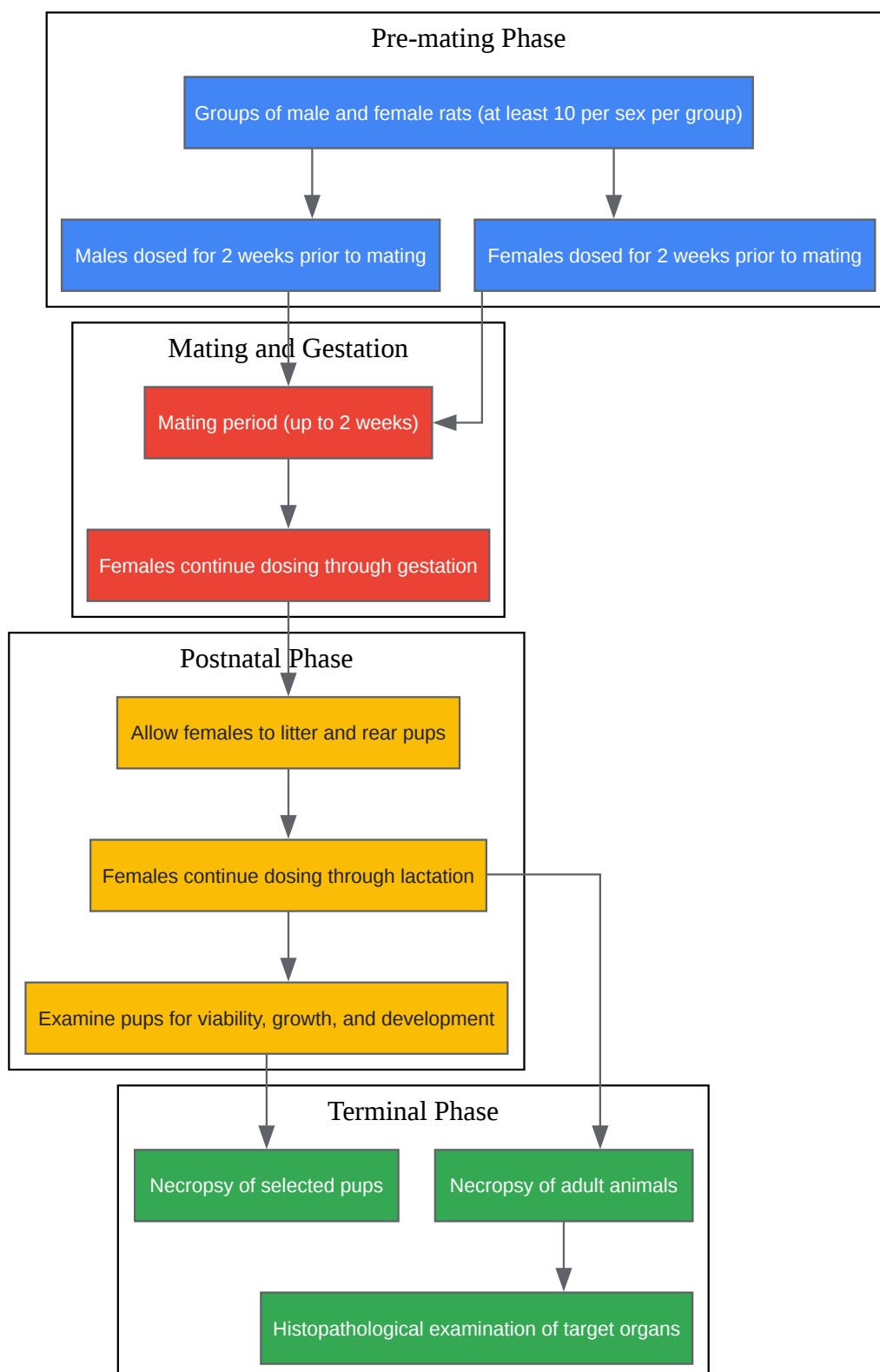


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Caption: Workflow for the In Vitro Micronucleus Assay.

OECD TG 422: Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test

This guideline is used to evaluate the potential health hazards of a substance following repeated exposure and to screen for effects on reproduction and development.



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Caption: Workflow for the OECD TG 422 Study.

Conclusion

Based on the available data and the read-across approach to citronellyl formate and citronellyl butyrate, **Citronellyl isobutyrate** demonstrates a low order of acute toxicity. It is classified as a mild skin and eye irritant. It is not considered to be a skin sensitizer at concentrations up to 6400 µg/cm². Genotoxicity studies on its read-across analog were negative. The No Observed Adverse Effect Level (NOAEL) for both repeated dose and reproductive toxicity, based on studies with citronellyl formate, is 200 mg/kg/day. These findings support the conclusion of JECFA regarding its safety for use as a flavoring agent at current intake levels.

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- To cite this document: BenchChem. [Toxicological Profile of Citronellyl Isobutyrate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
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